

Application Notes and Protocols for In Vivo Studies of PHGDH Inhibitors

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Compound of Interest

Compound Name: *Phgdh-IN-4*

Cat. No.: *B12363266*

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Disclaimer: The following information is based on published data for various phosphoglycerate dehydrogenase (PHGDH) inhibitors. No specific in vivo data was found for a compound designated "**Phgdh-IN-4**." The protocols and data presented here are compiled from studies on related compounds such as PHGDH-IN-3, NCT-503, and others. Researchers should adapt these guidelines to their specific compound and experimental model.

Introduction

Phosphoglycerate dehydrogenase (PHGDH) is a critical enzyme in the de novo serine synthesis pathway. It catalyzes the first, rate-limiting step, converting 3-phosphoglycerate to 3-phosphohydroxypyruvate. Elevated PHGDH expression has been observed in various cancers, making it an attractive target for therapeutic intervention. This document provides detailed application notes and protocols for the in vivo administration and study of PHGDH inhibitors, based on available research.

Quantitative Data Summary

The following tables summarize in vivo dosage and administration data for several reported PHGDH inhibitors.

Table 1: In Vivo Dosage and Administration of PHGDH Inhibitors

Compound Name	Animal Model	Dosage	Administration Route	Dosing Schedule	Key Findings
PHGDH-IN-3	Balb/c nude mice with PC9 xenografts	12.5, 25, 50 mg/kg	Intraperitoneal (i.p.)	Once daily for 31 days	Significantly delayed tumor growth and reduced tumor weights at 25 mg/kg[1]
NCT-503	Mice with MDA-MB-468 orthotopic xenografts	40 mg/kg	Intraperitoneal (i.p.)	Daily	Reduced tumor growth and weight in PHGDH-dependent xenografts[2]
NCT-503	Mice	30 mg/kg	Not specified	Single dose before infusion	Used for metabolic flux studies to assess target engagement in vivo[3]
PKUMDL-WQ-2101	NOD.CB17-Prkdcscid/J mice with MDA-MB-468 xenografts	Not specified	Not specified	For 30 days	Exhibited substantial inhibitory effects on tumor growth[4]
PKUMDL-WQ-2201	NOD.CB17-Prkdcscid/J mice with MDA-MB-468 xenografts	Not specified	Not specified	For 30 days	Exhibited substantial inhibitory effects on tumor growth[4]

Table 2: Pharmacokinetic Properties of PHGDH-IN-3 in ICR Mice[1]

Parameter	Intravenous (i.v.) - 1 mg/kg	Oral (p.o.) - 3 mg/kg
AUC (h•ng/mL)	38,358 ± 14,768	94,386 ± 23,416
T1/2 (h)	4.94 ± 0.38	4.74 ± 0.30
Tmax (h)	-	3.33 ± 1.15
Cmax (ng/mL)	-	8842 ± 1755
CL_obs (mL/min/kg)	0.48 ± 0.23	-
F (%)	-	82.0

Experimental Protocols

In Vivo Antitumor Efficacy Study (Xenograft Model)

This protocol is based on the methodology used for PHGDH-IN-3[1].

Objective: To evaluate the in vivo antitumor efficacy of a PHGDH inhibitor in a xenograft mouse model.

Materials:

- PHGDH inhibitor (e.g., PHGDH-IN-3)
- Vehicle solution (e.g., sterile PBS, DMSO/saline mixture)
- Cancer cell line with PHGDH dependency (e.g., PC9, MDA-MB-468)
- Immunocompromised mice (e.g., Balb/c nude mice, NOD/SCID mice)
- Calipers for tumor measurement
- Analytical balance

Procedure:

- Cell Culture and Implantation:
 - Culture the selected cancer cell line under standard conditions.
 - Harvest cells and resuspend in a suitable medium (e.g., sterile PBS) at the desired concentration.
 - Subcutaneously inject the cell suspension into the flank of each mouse.
- Tumor Growth and Grouping:
 - Monitor tumor growth regularly using calipers.
 - Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- Drug Preparation and Administration:
 - Prepare the PHGDH inhibitor solution in the appropriate vehicle at the desired concentrations (e.g., 12.5, 25, 50 mg/kg).
 - Administer the inhibitor or vehicle to the respective groups via the chosen route (e.g., intraperitoneal injection).
 - Follow the predetermined dosing schedule (e.g., once daily for 31 days).
- Monitoring and Data Collection:
 - Measure tumor volume and body weight regularly (e.g., every 2-3 days).
 - Observe the general health and behavior of the mice.
- Endpoint and Analysis:
 - At the end of the study, euthanize the mice and excise the tumors.
 - Measure the final tumor weight.
 - Analyze the data to determine the effect of the inhibitor on tumor growth.

Pharmacokinetic (PK) Study

This protocol is a general guideline based on the reported PK data for PHGDH-IN-3[1].

Objective: To determine the pharmacokinetic profile of a PHGDH inhibitor in vivo.

Materials:

- PHGDH inhibitor
- Vehicle for oral and intravenous administration
- Suitable animal model (e.g., ICR mice)
- Blood collection supplies (e.g., capillaries, tubes with anticoagulant)
- Centrifuge
- Analytical instrumentation for drug quantification (e.g., LC-MS/MS)

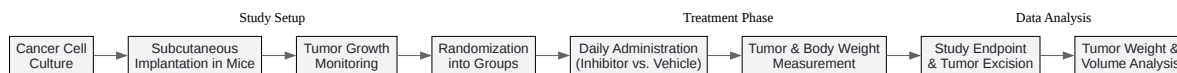
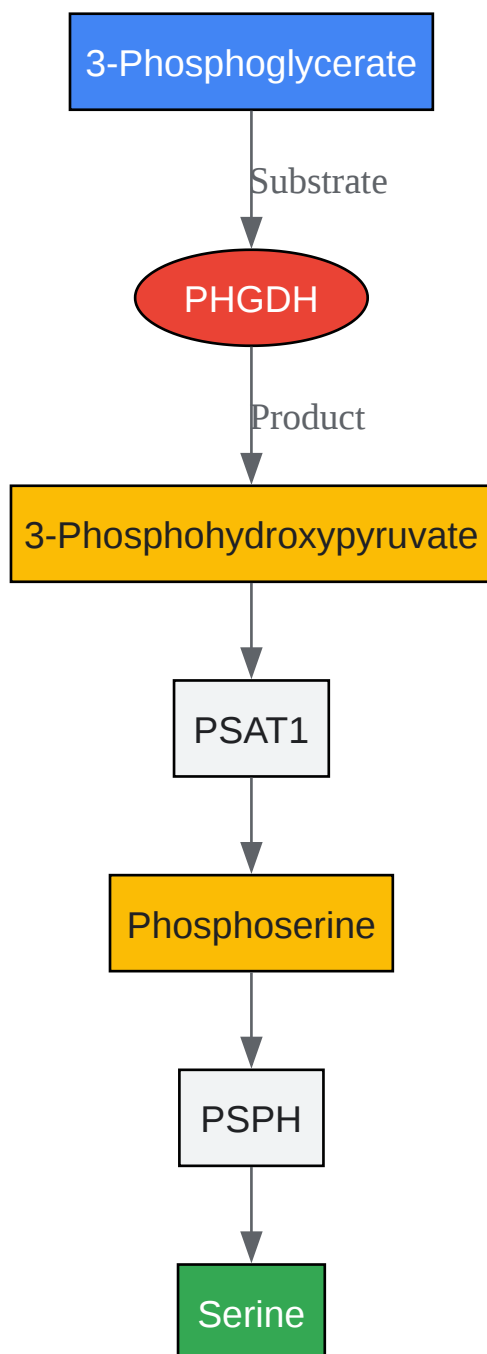
Procedure:

- Animal Dosing:
 - Divide animals into groups for intravenous and oral administration.
 - Administer a single dose of the PHGDH inhibitor at the specified concentration (e.g., 1 mg/kg for i.v., 3 mg/kg for p.o.).
- Blood Sampling:
 - Collect blood samples at predetermined time points post-administration (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, 24 hours).
- Plasma Preparation:
 - Process the blood samples to separate plasma by centrifugation.
- Sample Analysis:

- Quantify the concentration of the PHGDH inhibitor in the plasma samples using a validated analytical method (e.g., LC-MS/MS).
- Data Analysis:
 - Calculate key pharmacokinetic parameters such as AUC, C_{max}, T_{max}, T_{1/2}, and bioavailability (F%).

Signaling Pathway and Experimental Workflow Diagrams

PHGDH in the Serine Synthesis Pathway



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